

Comparative Analysis of LUF5834 and CGS21680 in Adenosine Receptor Activation

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Compound of Interest

Compound Name: VUF5834

Cat. No.: B1684070

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This guide provides a detailed, data-supported comparison of two prominent adenosine receptor agonists, LUF5834 and CGS21680, for researchers, scientists, and professionals in drug development. The focus is on their respective performance in receptor activation, binding affinity, and downstream signaling pathways.

Introduction to the Compounds

CGS21680 is a classic, well-characterized adenosine analog that acts as a potent and selective full agonist for the adenosine A_{2a} receptor.^{[1][2][3]} Structurally, it contains a ribose moiety, which is crucial for its interaction with the receptor.^{[4][5]} It is widely used as a reference agonist in studies of A_{2a} receptor function.^[2]

LUF5834 is a newer, non-adenosine, non-ribose compound identified as a potent partial agonist at both A_{2a} and A_{2e} adenosine receptors.^{[4][6]} Its distinct chemical structure leads to a different mode of interaction with the receptor compared to traditional adenosine-derived agonists like CGS21680.^{[4][5][7]}

Data Presentation: Quantitative Comparison

The following tables summarize the binding affinities and functional potencies of LUF5834 and CGS21680 at various human adenosine receptor subtypes.

Table 1: Comparative Binding Affinity (K_i / K_⊖)

Compound	A ₁ Receptor (K _i)	A _{2a} Receptor (K _i / K _a)	A _{2e} Receptor (K _i)	A ₃ Receptor (K _i)
LUF5834	2.6 nM[6][8]	2.6 - 28 nM[6][8]	Data Not Available	538 nM[6]
CGS21680	290 nM	15.5 nM (K _a)[9], 27 nM (K _i)[1]	67 nM	88.8 μM

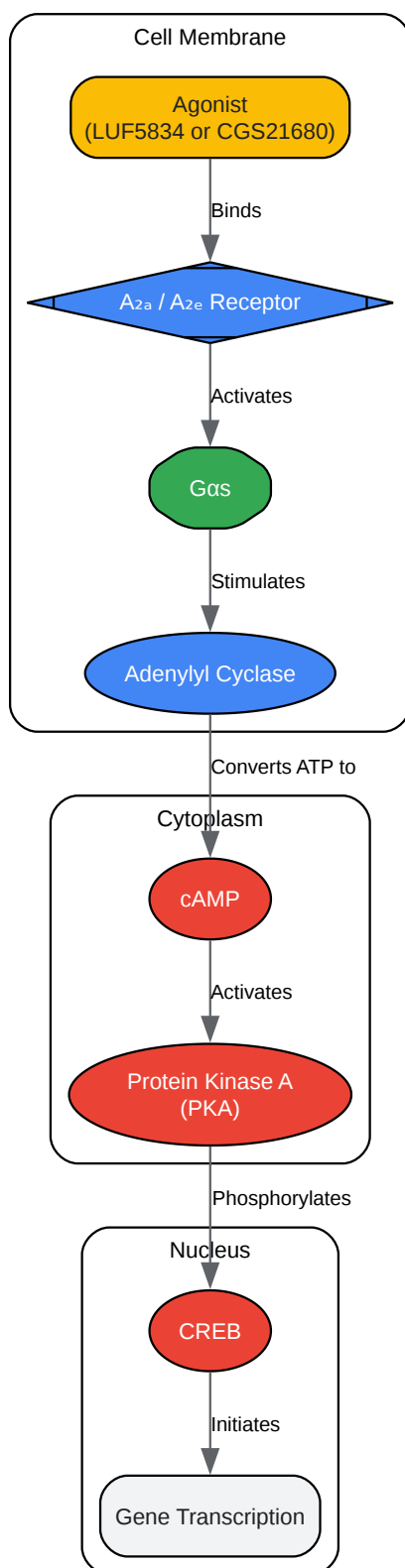
Table 2: Comparative Functional Potency & Efficacy (EC₅₀)

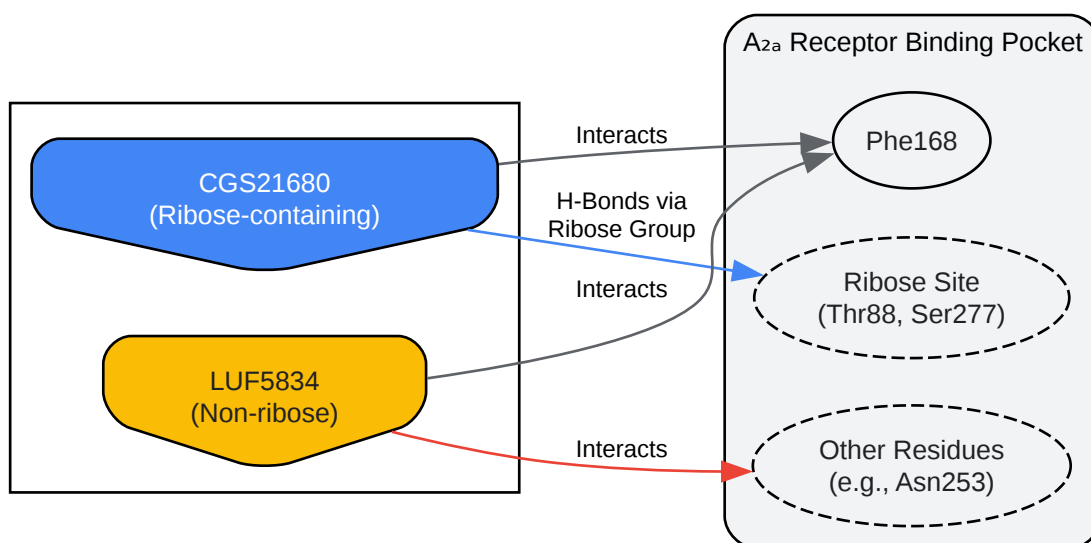
Compound	Receptor Target	Assay Type	Potency (EC ₅₀)	Efficacy
LUF5834	A _{2e} Receptor	cAMP Accumulation	12 nM[6][8]	Partial Agonist[6]
CGS21680	A _{2a} Receptor	cAMP Accumulation	1.48 - 180 nM, 110 nM[9][10]	Full Agonist

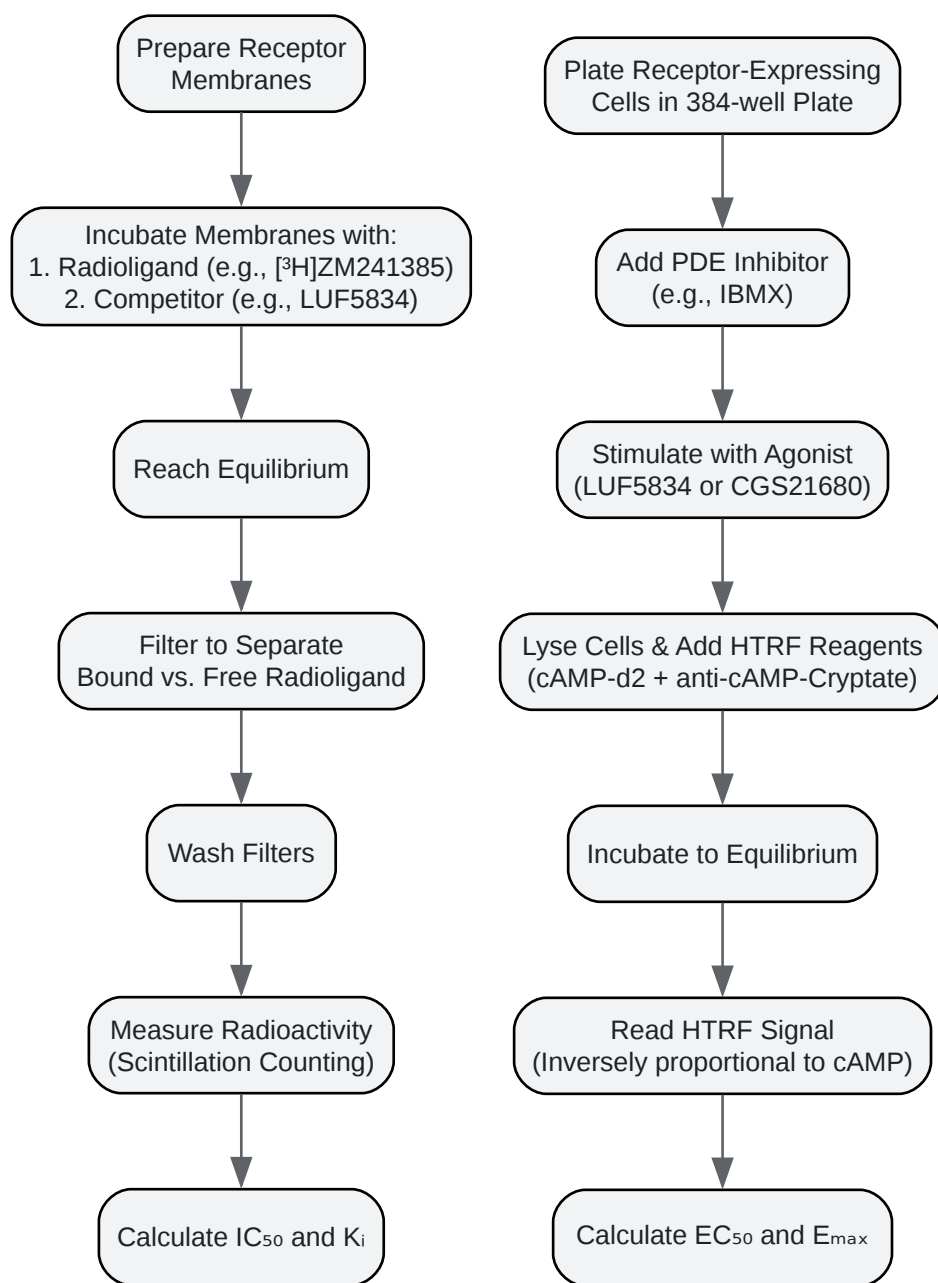
Signaling Pathways and Receptor Interaction

Activation of the A_{2a} and A_{2e} adenosine receptors canonically involves coupling to the G_{as} protein, which stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP) levels. [11][12] This in turn activates Protein Kinase A (PKA), which phosphorylates various downstream targets, including the transcription factor CREB.[2]

While both compounds activate this primary pathway, CGS21680 has also been shown to engage other signaling cascades, including those involving ERK, PLC, and YAP.[2][11][13]







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The Adenosine A2A Receptor Agonist, CGS-21680, Blocks Excessive Rearing, Acquisition of Wheel Running, and Increases Nucleus Accumbens CREB Phosphorylation in Chronically Food-Restricted Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 3. CGS-21680 - Wikipedia [en.wikipedia.org]
- 4. A novel nonribose agonist, LUF5834, engages residues that are distinct from those of adenosine-like ligands to activate the adenosine A(2a) receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. rndsystems.com [rndsystems.com]
- 7. Ribose and Non-Ribose A2A Adenosine Receptor Agonists: Do They Share the Same Receptor Recognition Mechanism? - PMC [pmc.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
- 9. selleckchem.com [selleckchem.com]
- 10. Effects of the selective adenosine A2 receptor agonist CGS 21680 on in vitro electrophysiology, cAMP formation and dopamine release in rat hippocampus and striatum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Adenosine receptor - Wikipedia [en.wikipedia.org]
- 13. An agonist of the adenosine A2A receptor, CGS21680, promotes corneal epithelial wound healing via the YAP signalling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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